

A Technical Guide to the Chemical Properties and Applications of Fast Red ITR

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Compound of Interest

Compound Name: *Fast Red ITR*

Cat. No.: *B1265623*

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Introduction

Fast Red ITR, also known by its Colour Index name C.I. Azoic Diazo Component 42, is a versatile organic compound widely utilized as a chromogen in various histological and immunohistochemical (IHC) staining protocols.^{[1][2]} Its primary application lies in the detection of alkaline phosphatase (AP) activity, where it forms a distinct, stable red precipitate at the site of enzymatic action, enabling the visualization of specific cells or tissues.^{[1][2][3]} This technical guide provides an in-depth overview of the chemical properties of **Fast Red ITR**, detailed experimental protocols for their determination, and a visualization of its application in a typical IHC workflow.

Chemical and Physical Properties

Fast Red ITR is chemically identified as 3-Amino-N,N-diethyl-4-methoxybenzenesulfonamide.^{[1][4]} Its fundamental properties are summarized in the tables below for easy reference and comparison.

Table 1: General Chemical Properties of Fast Red ITR

Property	Value	Reference
CAS Number	97-35-8	[1] [2] [5]
Molecular Formula	C ₁₁ H ₁₈ N ₂ O ₃ S	[1] [2] [5]
Molecular Weight	258.34 g/mol	[1] [2] [5]
Synonyms	Fast Red ITR Base, Azoic Diazo Component 42, N1,N1- Diethyl-4- methoxymetanilamide	[1] [4]
Colour Index	37150	[5]

Table 2: Physical Properties of Fast Red ITR

Property	Value	Reference
Appearance	White to light yellow to light orange powder/crystal	[1]
Melting Point	102-107 °C	[1] [5]
Solubility		
in Water	1 mg/mL	[5]
in Ethanol	10 mg/mL (dark red-brown solution)	[5]
in Chloroform:Methanol (1:1)	1%	[5]
Spectral Data	λ _{max} ~226 nm	[5]
Storage	Room temperature	[1] [5]

Experimental Protocols

Detailed methodologies for the determination of key chemical and physical properties of **Fast Red ITR** are provided below. These are general standard laboratory procedures applicable to solid organic compounds.

Determination of Melting Point (Capillary Method)

This protocol outlines the standard procedure for determining the melting point range of a solid organic compound like **Fast Red ITR** using a melting point apparatus.

Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- **Fast Red ITR** sample (powdered)
- Mortar and pestle (if sample is not a fine powder)
- Spatula

Procedure:

- Sample Preparation: Ensure the **Fast Red ITR** sample is completely dry and in a fine powdered form. If necessary, gently grind the crystals using a mortar and pestle.
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample. A small amount of the solid will be forced into the tube.
- Packing the Sample: Invert the capillary tube and tap the sealed end gently on a hard surface to pack the solid down. The packed sample should be approximately 2-3 mm in height.
- Instrument Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Rapid Determination (Optional): If the approximate melting point is unknown, perform a rapid heating run (10-20 °C/minute) to get a rough estimate.
- Accurate Determination: For an accurate measurement, set the heating rate to a slow and steady 1-2 °C per minute. Start heating from a temperature approximately 10-15 °C below the expected melting point.

- Observation: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the last solid crystal melts (the end of the melting range).
- Reporting: The melting point is reported as a range from the temperature of initial melting to the temperature of complete melting.

Determination of Solubility

This protocol describes a general method to determine the solubility of a solid compound in a given solvent at a specific temperature.

Materials:

- **Fast Red ITR** sample
- Selected solvent (e.g., water, ethanol)
- Test tubes or small flasks with stoppers
- Analytical balance
- Volumetric flasks and pipettes
- Constant temperature water bath or incubator
- Magnetic stirrer and stir bars (optional)
- Filtration apparatus (e.g., syringe filter)
- UV-Vis spectrophotometer or other suitable analytical instrument

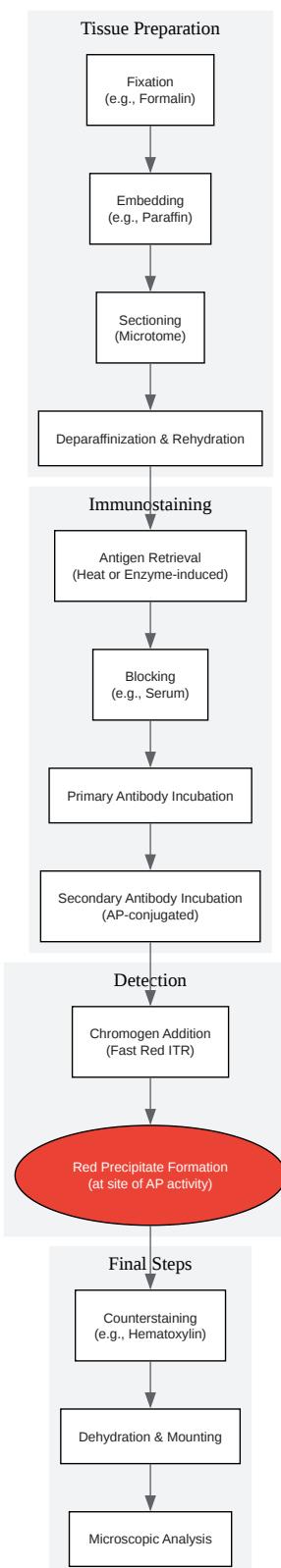
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **Fast Red ITR** to a known volume of the solvent in a test tube or flask.

- Seal the container and place it in a constant temperature bath (e.g., 25 °C).
- Agitate the mixture for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached. A magnetic stirrer can be used for this purpose.
- Separation of Undissolved Solid:
 - Allow the mixture to stand in the constant temperature bath for a few hours to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette, ensuring no solid particles are transferred. Alternatively, filter the solution using a syringe filter pre-equilibrated to the same temperature.
- Quantification of Dissolved Solute:
 - Accurately dilute the collected saturated solution to a concentration that falls within the linear range of a pre-established calibration curve.
 - Measure the concentration of **Fast Red ITR** in the diluted solution using a suitable analytical method, such as UV-Vis spectrophotometry at its λ_{max} .
- Calculation of Solubility:
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as mg/mL or g/100 mL.

Application in Immunohistochemistry

Fast Red ITR is a key reagent in immunohistochemistry for the detection of alkaline phosphatase. The following diagram illustrates the general workflow of an IHC experiment utilizing **Fast Red ITR** as the chromogen.



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Immunohistochemistry workflow using **Fast Red ITR**.

Safety and Handling

Fast Red ITR should be handled with appropriate laboratory safety precautions. It is advisable to consult the Material Safety Data Sheet (MSDS) for detailed information on potential hazards, handling, storage, and disposal. In general, it should be stored in a cool, dry, and well-ventilated area.^[2] Personal protective equipment, including gloves and safety glasses, should be worn when handling the compound.

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